

chlorobutanol hemihydrate safe handling precautions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

Get Quote

Hazards and Safe Handling Overview

The table below summarizes the primary hazards associated with **Chlorobutanol Hemihydrate** according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) [1].

Hazard Aspect	Classification and Precautions
GHS Classification	Acute toxicity (Oral, Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2A), Specific target organ toxicity (single exposure; Respiratory tract irritation, Narcosis, Category 3) [1].
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H336 (May cause drowsiness or dizziness) [1].
Precautionary Statements	P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/eye protection/face protection), P270 (Do not eat, drink or smoke when using), P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P301+P312 (IF SWALLOWED: Call a poison center or doctor/physician if you feel unwell) [1].

Detailed Handling Protocols & Controls

For a technical support center, the following detailed protocols and frequently asked questions are essential.

- **Q: What are the key exposure controls and personal protective equipment (PPE) required?** [1]
 - **Engineering Controls:** Use process enclosures and local exhaust ventilation to keep airborne levels below exposure limits. Ensure adequate general ventilation in the work area.
 - **Respiratory Protection:** Under normal conditions, a particulate respirator may be sufficient. For emergencies or unknown exposure levels, use a **full-face positive-pressure, air-supplied respirator**.
 - **Skin Protection:** Wear **protective gloves** and clean, body-covering clothing to prevent skin contact.
 - **Eye Protection:** Use **chemical safety goggles** and/or a **full face shield**, especially where dusting or splashing is possible.
 - **Hygiene Measures:** Always wash thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is used or stored. Ensure eyewash stations and safety showers are accessible in the immediate work area.

- **Q: What should be done in case of accidental exposure?** [1]
 - **Inhalation:** Immediately move the affected person to fresh air. Provide oxygen if breathing is difficult and seek immediate medical attention.
 - **Skin Contact:** Remove contaminated clothing and shoes. Wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.
 - **Eye Contact:** Rinse the eyes cautiously with water for **at least 15 minutes**, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.
 - **Ingestion: Do not** induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Rinse the mouth and call a poison center or doctor immediately.

- **Q: How should Chlorobutanol Hemihydrate be safely stored?** [1]
 - Store in a **cool, dry, and well-ventilated area** away from heat sources and protected from sunlight.
 - Keep the container **tightly closed** to minimize air contact.
 - Do not store with **incompatible materials**, including strong oxidizing agents, acids, acid chlorides, and acid anhydrides.

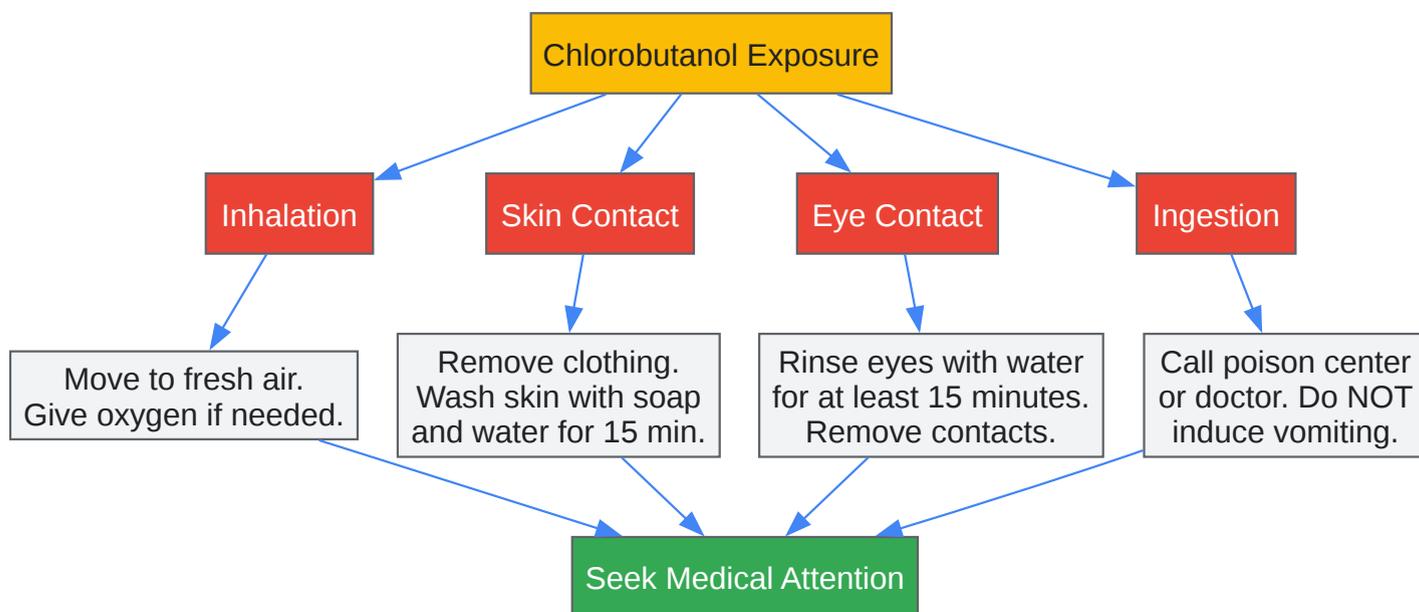
Toxicity and Health Data

The following table consolidates key toxicological information from recent studies to inform risk assessments.

Study Type	Key Findings / Derived Values
Single-Dose Oral Toxicity (Rat)	The Approximate Lethal Dose (ALD) was determined to be over 250 mg/kg of body weight [2].
28-Day Repeated Dose Oral Toxicity (Rat)	The No Observed Adverse Effect Level (NOAEL) was >50 mg/kg b.w./day for female rats and >12.5 mg/kg b.w./day for male rats . Target organs for toxicity were the liver and kidneys [2].
Human Toxicity (Case Reports)	Exposure to high doses has been linked to significant toxicity, including increased somnolence, dysarthria (slurred speech), and hemodynamic changes . Toxicity should be ruled out if these symptoms appear [3].

Emergency and First Aid Workflow

For a clear and immediate action guide, the following diagram outlines the critical first steps in case of accidental exposure. Please follow the specific first aid measures detailed above for each exposure route.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. SDS of Manufacturers Chlorobutanol hemihydrate [anmol.org]
2. In Vivo Evaluation of the Oral Toxicity of the Chlorobutanol [pmc.ncbi.nlm.nih.gov]
3. Chlorobutanol toxicity [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [chlorobutanol hemihydrate safe handling precautions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1492008#chlorobutanol-hemihydrate-safe-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com